

safety and handling precautions for 2,4-Bis(trifluoromethyl)bromobenzene

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Compound of Interest

Compound Name: 2,4-Bis(trifluoromethyl)bromobenzene

Cat. No.: B1265783

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An In-depth Technical Guide to the Safe Handling of **2,4-Bis(trifluoromethyl)bromobenzene**

Introduction

2,4-Bis(trifluoromethyl)bromobenzene (CAS No: 327-75-3) is a fluorinated organic compound utilized primarily in laboratory settings for chemical synthesis and scientific research.^[1] Its molecular formula is C₈H₃BrF₆, and it has a molecular weight of approximately 293.00 g/mol. Also known by synonyms such as 4-Bromo-1,3-bis(trifluoromethyl)benzene, this compound's unique structure makes it a valuable building block in the development of new molecules. However, its chemical properties necessitate a thorough understanding of its hazards and the implementation of rigorous safety protocols to ensure the protection of researchers and laboratory personnel. This guide provides a comprehensive overview of the safety and handling precautions for **2,4-Bis(trifluoromethyl)bromobenzene**, targeting researchers, scientists, and drug development professionals.

Hazard Identification and Classification

2,4-Bis(trifluoromethyl)bromobenzene is classified as a hazardous substance under the Globally Harmonized System (GHS). It is crucial to understand these classifications to appreciate the potential risks associated with its handling.

GHS Classification:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2/2A): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity – Single Exposure (Category 3): May cause respiratory irritation.[1][2]

The GHS label for this chemical includes the GHS07 pictogram (exclamation mark) and the signal word "Warning".[1]

Hazard Rating Systems	Rating	Description
NFPA	Health: 3	Short exposure could cause serious temporary or residual injury.[1]
Flammability: 1	Must be preheated before ignition can occur.[1]	
Reactivity: 0	Normally stable, even under fire exposure conditions.[1]	
HMIS III	Health: 2	Temporary or minor injury may occur.[1]
Flammability: 1	Materials that must be preheated before ignition will occur.[1]	

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,4-Bis(trifluoromethyl)bromobenzene** is provided below. This data is essential for designing safe experimental and storage conditions.

Property	Value
Appearance	Colorless to light yellow clear liquid[2][3]
Odor	No information available[2][4]
Boiling Point	158 °C at 740 mmHg[5]
Density	1.738 g/mL at 25 °C[5]
Molecular Weight	293.00 g/mol
Flash Point	69 °C (156.2 °F) - Closed Cup[3]
Refractive Index	1.437 at 20 °C[5]
Vapor Pressure	5.01 mmHg at 25 °C[5]
Water Solubility	Insoluble[4]

Handling and Storage Protocols

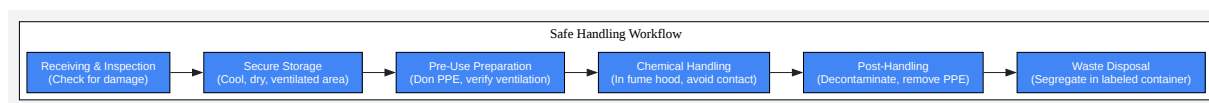
Adherence to strict handling and storage protocols is paramount to minimize exposure and ensure a safe laboratory environment.

Experimental Protocols: Safe Handling

- Ventilation: Always handle this substance in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Avoid Inhalation: Do not breathe fumes, mists, sprays, or vapors.[1][4]
- Avoid Contact: Prevent direct contact with skin and eyes by wearing appropriate Personal Protective Equipment (PPE).[1]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1][6] Do not consume food or beverages in the work area.[1]
- Grounding: For transfers, ground and bond containers and receiving equipment to prevent static discharge, especially given its combustible nature.

Storage Protocols

- Container: Keep the container tightly closed when not in use.[1][4][6]
- Location: Store in a dry, cool, and well-ventilated area designated for chemical storage.[1][6]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents.[1]
- Ignition Sources: Keep away from sources of heat, sparks, and open flames.[1]



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Caption: Logical workflow for the safe handling of **2,4-Bis(trifluoromethyl)bromobenzene**.

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are the primary barriers against chemical exposure.

- Engineering Controls: A properly functioning chemical fume hood is essential to minimize inhalation exposure.[2] Emergency eye wash fountains and safety showers must be immediately accessible in any area where the chemical is handled.[1]

The following table outlines the minimum PPE requirements.

Protection Type	Specific Equipment	Purpose
Eye/Face	Chemical safety goggles or safety glasses. A face shield is also recommended. [1]	Protects against splashes and vapors causing serious eye irritation.
Hand	Chemical-resistant protective gloves. [1]	Prevents skin contact and irritation.
Skin & Body	Wear suitable protective clothing, such as a lab coat. Safety shoes are also advised. [1]	Protects skin from accidental splashes.
Respiratory	Not required with adequate ventilation. In case of insufficient ventilation, use a NIOSH/MSHA approved respirator with a multi-purpose combination cartridge. [1] [2]	Prevents inhalation of vapors that cause respiratory irritation.

First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

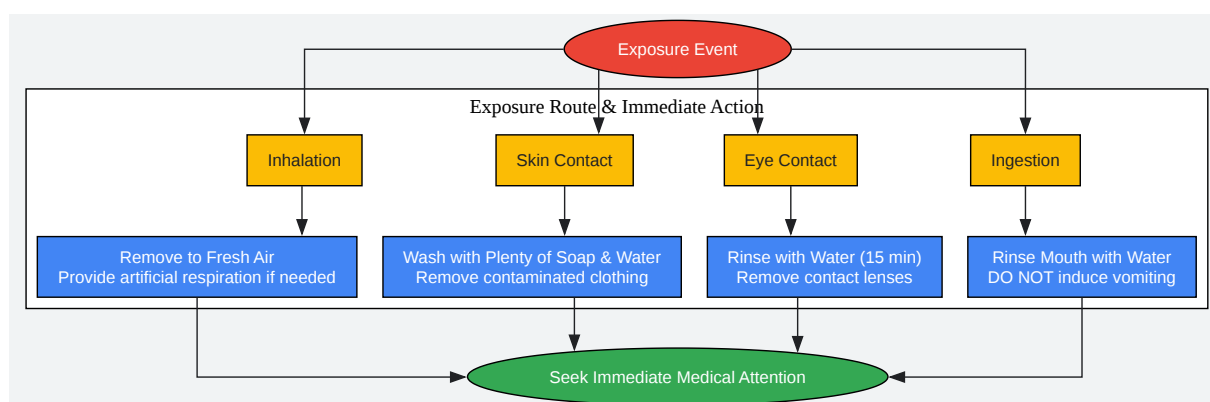
Accidental Release Measures

- Evacuate: Evacuate all non-essential personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Protect: Responders must wear full PPE, including respiratory protection if necessary.[\[1\]](#) Do not attempt to clean up a spill without suitable protective equipment.[\[1\]](#)
- Contain: Stop the leak if it is safe to do so. For small spills, absorb with an inert, dry material such as sand or chemical absorbent.[\[1\]](#)[\[4\]](#)
- Collect: Sweep or shovel the absorbed material into a suitable, labeled container for proper disposal.[\[1\]](#)

First Aid Measures

The following protocols should be followed in case of personnel exposure.

- General Advice: In case of an accident or if you feel unwell, seek immediate medical attention and show the safety data sheet to the doctor.[1]
- Inhalation: Remove the affected person to fresh air and keep them in a position comfortable for breathing.[1][4] If breathing is difficult or has stopped, provide artificial respiration.[2] Seek medical attention.[1][2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water.[1][2] Get medical advice if skin irritation persists.[4]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][4] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting.[1][4] Rinse the mouth thoroughly with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]



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Caption: First aid response logic for different routes of exposure.

Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1]
- Hazardous Combustion Products: Thermal decomposition can release irritating and toxic gases, including carbon oxides, hydrogen bromide, and hydrogen fluoride.[1]
- Special Risks: There is a risk of explosion if containers are heated under confinement.[1]
Use a water spray to cool exposed containers.[1]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[1][4]

Stability and Reactivity

Understanding the chemical stability and reactivity is crucial for safe storage and handling.

Parameter	Information
Reactivity	No specific reactivity data is available, but it is generally stable.
Chemical Stability	The product is stable under normal handling and storage conditions.[1]
Possibility of Hazardous Reactions	No hazardous reactions have been reported under normal conditions.
Conditions to Avoid	Keep away from heat, sparks, and open flames. [1]
Incompatible Materials	Strong oxidizing agents.[1]
Hazardous Decomposition Products	Under normal conditions of use, hazardous decomposition products are not expected.[1] In a fire, carbon oxides, hydrogen bromide, and hydrogen fluoride are generated.[1]

Toxicological and Ecological Information

- Toxicological Information: The primary known toxicological effects are irritation to the skin, eyes, and respiratory system.[1] There is no data available to classify its acute toxicity (oral, dermal, or inhalation), germ cell mutagenicity, or carcinogenicity.[1][2]
- Ecological Information: There is no information available on the ecological effects of this substance.[1] It should not be released into the environment.[4][6]

Disposal Considerations

Waste material must be treated as hazardous. Dispose of this chemical and its container through a licensed and authorized incinerator equipped with an afterburner and scrubber.[1] All disposal practices must comply with federal, state, and local regulations.

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